

Design principles of piperazine-linked Metal-Organic Frameworks

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Compound of Interest

Compound Name: *Piperazine, 1,4-bis(2-(4-pyridyl)ethyl)-*

CAS No.: *14612-98-7*

Cat. No.: *B081103*

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Design Principles of Piperazine-Linked Metal-Organic Frameworks: A Technical Guide

Executive Summary: The Piperazine Advantage

Piperazine (

) is not merely a linker; it is a functional pharmacophore and a conformational switch. Unlike rigid carboxylate struts (e.g., terephthalic acid) that dictate static pore geometries, piperazine introduces conformational flexibility (chair-to-boat transitions) and Lewis basicity directly into the framework backbone.

For researchers in drug development and gas separations, piperazine-linked MOFs offer a unique value proposition:

- **Stimuli-Responsive Porosity:** The ability to undergo structural breathing, accommodating guest molecules via the flexible aliphatic ring.

- **Intrinsic Basicity:** The secondary or tertiary amine sites act as "chemisorption hooks" for acidic gases (,) or acidic drug payloads without requiring post-synthetic amine grafting.
- **Bioactivity:** As a privileged scaffold in medicinal chemistry (e.g., ciprofloxacin, imatinib), piperazine-based linkers render MOFs inherently biocompatible or bioactive (Bio-MOFs).

Molecular Architecture & Ligand Design

The design of piperazine MOFs relies on reticular chemistry principles that balance the flexibility of the aliphatic core with the rigidity required for permanent porosity.

The Piperazine Pharmacophore

- **Conformation:** The six-membered ring predominantly exists in the chair conformation (lowest energy). However, coordination to metal nodes can force a boat or twisted-boat conformation, creating "spring-loaded" frameworks capable of large-volume changes upon guest adsorption.
- **Coordination Modes:**
 - **Endo-dentate:** Nitrogen atoms bind directly to the metal (M-N bond). Common in coordination polymers with soft metals (Cu, Ag, Cd).
 - **Exo-dentate (Functionalized):** The nitrogen atoms are substituted with spacer arms (e.g., carboxylates, pyridines).^[1] The piperazine ring acts as a central hinge rather than a donor.

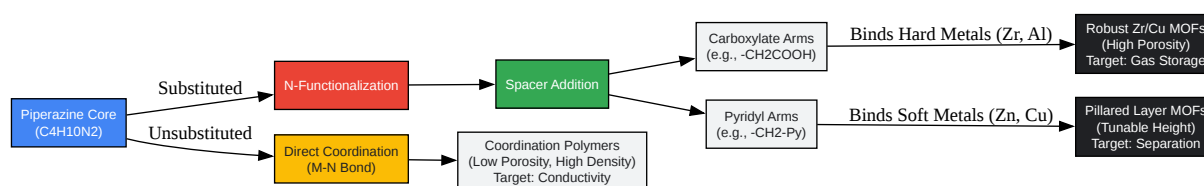
Ligand Engineering Logic

To construct stable porous MOFs, the piperazine core is typically functionalized to extend its reach and match the geometry of metal clusters (Secondary Building Units - SBUs).

- **Strategy A: Piperazine-Dicarboxylates:**
 - functionalization with acetate or benzoate arms creates flexible dicarboxylate linkers.

- Example: Piperazine-1,4-diacetic acid.
- Strategy B: Piperazine-Dipyridines: Functionalization with pyridine groups to form pillars for layer-based MOFs.
 - Example: 1,4-bis(4-pyridylmethyl)piperazine (bpmp).[\[2\]](#)[\[3\]](#)

Visualization: Ligand Design Decision Tree



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Figure 1: Strategic decision tree for designing piperazine-based ligands based on the target application and metal node chemistry.

Synthesis Strategies & Protocols

Synthesis of piperazine MOFs requires careful control of pH to prevent protonation of the amine sites (which kills coordination) while ensuring deprotonation of carboxylate arms.

Critical Synthesis Parameters

Parameter	Role in Piperazine MOF Synthesis	Optimization Strategy
pH Control	Piperazine • Low pH protonates N sites (), blocking metal binding.	Use autogenous pH evolution (e.g., DMF decomposition) or add bases like TEA/NaOH carefully.
Solvent Choice	Determines solubility of the flexible ligand.	Mixtures of DEF/Ethanol or DMF/Water are preferred to balance solubility and crystal growth.
Temperature	Controls the chair/boat thermodynamic product.	Lower temps (<100°C) often favor kinetic products; higher temps (>120°C) favor dense thermodynamic phases.

Protocol: Synthesis of NJU-Bai 19 (High-Performance Methane Storage)

A piperazine-functionalized MOF-505 analogue exhibiting exceptional methane working capacity.[4]

Materials:

- Ligand: 5,5'-(piperazine-1,4-diyl)diisophthalic acid ().

- Metal Source:

.

- Solvent:

-Dimethylformamide (DMF) / Ethanol /

.

- Modulator: Hydrochloric acid (HCl).

Step-by-Step Workflow:

- Precursor Dissolution:
 - Dissolve 15 mg of

ligand and 20 mg of

in a mixed solvent system of DMF/Ethanol/

(volume ratio 15:5:1, total 21 mL).
 - Why: The ternary solvent system ensures solubility of the organic ligand (DMF) while water facilitates the formation of the copper paddlewheel SBU.
- Acid Modulation:
 - Add 250

of HCl (conc.).
 - Mechanism: HCl acts as a modulator, slowing down the nucleation rate by competing with the carboxylate ligand for the Cu sites. This promotes the growth of large, high-quality single crystals rather than microcrystalline powder.
- Solvothermal Reaction:
 - Seal the mixture in a 20 mL glass scintillation vial (or Teflon-lined autoclave).
 - Heat at 80°C for 3 days in an isothermal oven.
 - Note: The relatively low temperature prevents the decomposition of the piperazine linker.
- Isolation & Activation:
 - Cool to room temperature. Blue block-shaped crystals should be visible.
 - Wash with DMF (

mL) to remove unreacted precursors.

- Solvent Exchange: Soak in anhydrous acetone for 3 days, refreshing the solvent every 12 hours. This replaces high-boiling DMF with volatile acetone.
- Activation: Heat under vacuum at 100°C for 12 hours to remove pore solvents.

Validation Check:

- PXRD: Confirm crystallinity against simulated patterns from single-crystal data.
- BET: Surface area should approach ~2000

.

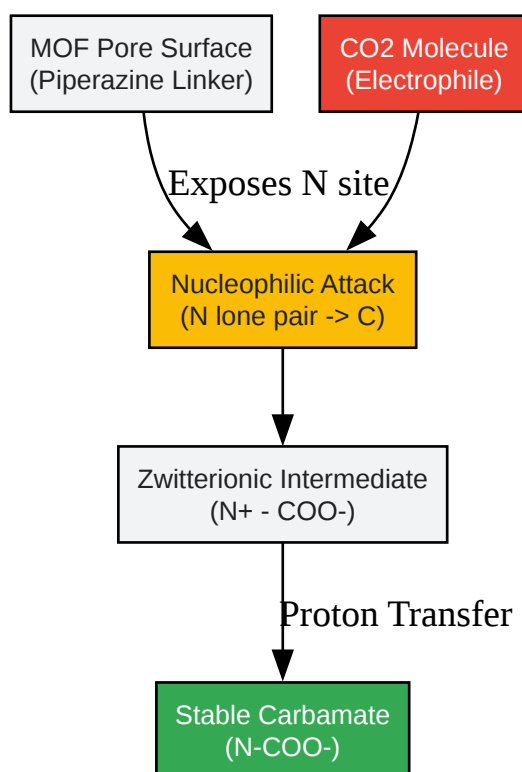
Applications: Mechanism of Action

Capture Mechanism

Piperazine MOFs excel at carbon capture not just through physisorption (pore filling) but through chemisorption. The exposed amine sites in the piperazine ring can react with

to form carbamates, significantly enhancing selectivity at low pressures.

Visualization: Chemisorption Pathway



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Figure 2: Mechanism of chemisorption of CO₂ on piperazine sites within the MOF pore.

Drug Delivery Systems (DDS)

Piperazine is a "privileged structure" in pharmacology.[5]

- Bio-MOFs: Using piperazine-based drugs (e.g., Ciprofloxacin) directly as linkers allows for extremely high drug loading (up to 50 wt%).
- pH-Responsive Release: The basicity of the piperazine nitrogen allows the MOF to remain stable at neutral pH (bloodstream) but degrade or release cargo in acidic environments (tumor microenvironment, pH 5-6) due to protonation of the linker.

Stability & Characterization Challenges

Challenge: Amine-containing MOFs often suffer from lower water stability than pure carboxylates because water can compete for the metal coordination sites, or the amine can catalyze hydrolysis of the ester/amide bonds.

Solution: The Zr-Piperazine Approach Recent work has demonstrated that using Zirconium (Zr) clusters with piperazine-carboxylate linkers yields MOFs with exceptional stability, even in acidic media (e.g., for gold recovery from e-waste).[6]

Data: Stability Comparison

MOF System	Metal Node	Linker Type	Water Stability	Acid Stability (pH 2)
MOF-5	Zn	Carboxylate	Poor	Dissolves
HKUST-1	Cu	Carboxylate	Moderate	Dissolves

| Zr-Piperazine | Zr | Pip-Dicarboxylate | Excellent | Stable |

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